

agaric acid working solution preparation precipitation

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Compound Focus: Agaric Acid

CAS No.: 666-99-9

Cat. No.: S517509

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Agaric Acid Working Solution Preparation

The table below summarizes key data for preparing **agaric acid** working solutions based on supplier information [1].

Parameter	Specification / Value
Molecular Weight	416.55 g/mol [1]
CAS Number	666-99-9 [1]
Purity	≥ 99.45% [1]
Recommended Solvent	DMSO [1]
Stock Concentration	10 mM (prepared in DMSO) [1]
Solubility in DMSO	125 mg/mL (300.08 mM) [1]
Storage Conditions	-80°C for 6 months; -20°C for 1 month (protect from light) [1]

Potential Cause of Precipitation & Troubleshooting

Agaric acid is known to **chelate divalent cations** like calcium (Ca^{2+}) and magnesium (Mg^{2+}), which is a primary mechanism for its antimicrobial effects and can lead to precipitation in your solutions [2].

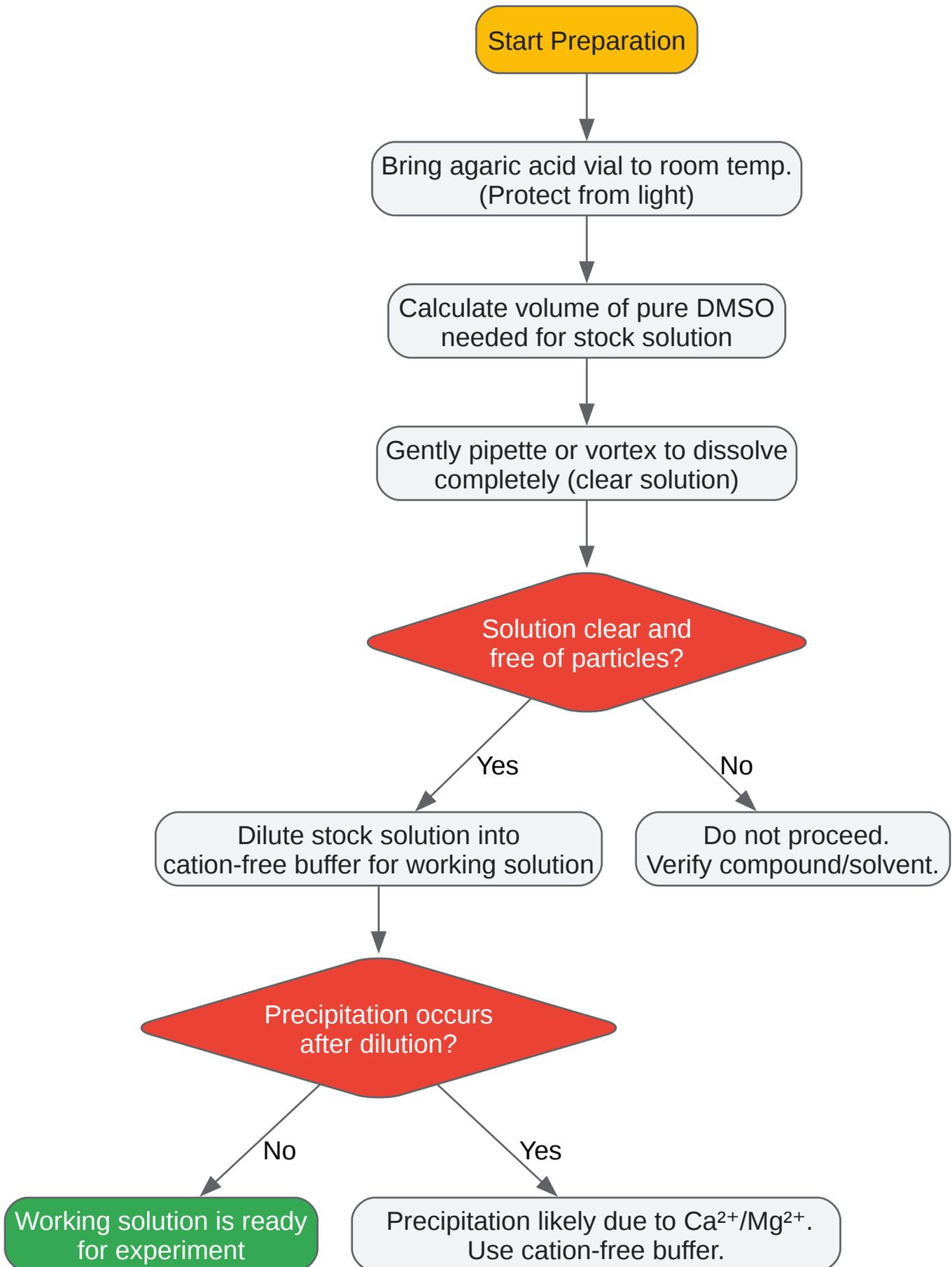
- **Primary Cause:** If your experiment involves buffers or media containing **Ca^{2+} or Mg^{2+}** , **agaric acid** will bind to them and form an insoluble complex, resulting in precipitation [2].
- **Supporting Evidence:** A study designing a self-emulsifying drug delivery system noted that **agaric acid** effectively bound 18.7 ± 0.7 g of Ca^{2+} and 12.0 ± 0.6 g of Mg^{2+} per mole of **agaric acid** [2].

Troubleshooting Steps

- **Confirm Solvent Compatibility:** Ensure the **agaric acid** stock is fully dissolved in pure DMSO before dilution. Cloudiness at this stage indicates impure compound or incorrect solvent.
- **Check Buffer Composition:** Review the formulation of your aqueous buffer, growth medium, or assay reagent. If it contains CaCl_2 , MgSO_4 , or similar salts, they are likely precipitating with **agaric acid**.
- **Modify Your Protocol:**
 - **Sequential Addition:** Add **agaric acid** to your experimental system *after* first dissolving it in a small volume of DMSO and then diluting it in a **divalent-cation-free buffer** (e.g., pure water or a specially formulated salt-free buffer).
 - **Use Chelating Buffers:** For critical experiments, prepare aqueous buffers using purified water and reagents that are free of calcium and magnesium contaminants.

Experimental Protocol Example

Below is a general workflow for preparing an **agaric acid** working solution for cell culture experiments, based on the referenced handling instructions [1]. This diagram illustrates the key steps and decision points to help you visualize the process and identify where issues might occur.



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Key Considerations for Researchers

- **Bioactivity Context:** **Agaric acid**'s biological effects are closely tied to its metal-chelating property and function as an inhibitor of adenine nucleotide translocase, impacting mitochondrial function and biofilm formation [1]. Precipitation with cations will reduce its effective concentration and compromise experimental results.
- **In Vivo Administration:** For animal studies, the supplier provides specific formulations. A 2.08 mg/mL suspension can be prepared using 10% DMSO + 90% (20% SBE- β -CD in saline) for oral or intraperitoneal injection [1].

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References

1. Agaric acid (Agaricinic Acid) | Adenine Nucleotide ... [medchemexpress.com]
2. A decisive strategy for enhanced antimicrobial activity [sciencedirect.com]

To cite this document: Smolecule. [agaric acid working solution preparation precipitation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b517509#agaric-acid-working-solution-preparation-precipitation>]

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